

Comprehensive Safety and Handling Guide for 2-Nitroaniline-4-sulfonic Acid

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Compound of Interest

Compound Name: 2-Nitroaniline-4-sulfonic acid

Cat. No.: B1294930

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety protocols and logistical information for the handling and disposal of **2-Nitroaniline-4-sulfonic acid** (CAS#: 616-84-2), a key intermediate in the synthesis of dyes and pigments.^{[1][2]} Adherence to these procedures is critical to ensure a safe laboratory environment.

Potential Health Hazards

2-Nitroaniline-4-sulfonic acid is irritating to the eyes, respiratory system, and skin.^[3] Inhalation may cause severe respiratory tract irritation, potentially leading to spasm, inflammation, edema of the larynx and bronchi, chemical pneumonitis, and pulmonary edema. ^[3] Ingestion can result in gastrointestinal irritation with symptoms of nausea, vomiting, and diarrhea.^[3]

Personal Protective Equipment (PPE) and Engineering Controls

To mitigate exposure risks, a combination of engineering controls and personal protective equipment is mandatory. Facilities must be equipped with an eyewash station and a safety shower.^[3] Adequate ventilation is crucial to maintain low airborne concentrations of the chemical.^[3]

Protection Type	Specific Recommendations	Regulatory Standards
Eye/Face Protection	Chemical safety goggles or appropriate protective eyeglasses.	OSHA 29 CFR 1910.133 or European Standard EN166. ^[3]
Skin Protection	Appropriate protective gloves and clothing to prevent skin exposure.	EN 374 for chemical protection gloves. ^[4]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation occurs.	OSHA 29 CFR 1910.134 or European Standard EN 149. ^[3]

Step-by-Step Handling and Storage Protocol

Handling:

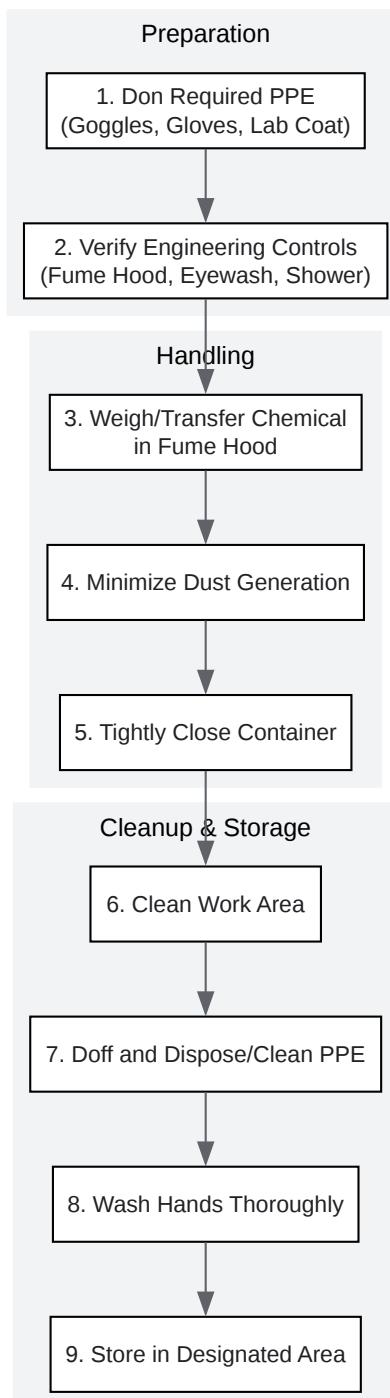
- Minimize Dust: Handle the solid material in a way that minimizes dust generation and accumulation.^[3]
- Avoid Contact: Prevent contact with eyes, skin, and clothing.^[3] Do not breathe dust, vapor, mist, or gas.^[3]
- Ventilation: Use only in a well-ventilated area or under a chemical fume hood.^[5]
- Hygiene: Wash hands thoroughly after handling.^[6] Contaminated clothing should be removed and washed before reuse.^[3] Do not eat, drink, or smoke in handling areas.^[7]

Storage:

- Container: Keep the container tightly closed.^{[1][3]}
- Location: Store in a cool, dry, and well-ventilated place.^{[1][3]}

- Incompatibilities: Store away from incompatible materials such as oxidizing agents, acids, acid anhydrides, acid chlorides, and chloroformates.[3][5]

Workflow for Handling 2-Nitroaniline-4-sulfonic Acid



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Safe Handling Workflow

First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air immediately. If not breathing, give artificial respiration (do not use mouth-to-mouth). If breathing is difficult, administer oxygen. Seek immediate medical attention.[3]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical aid.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

Spill and Disposal Plan

Accidental Release:

In the event of a spill, evacuate the area. Wear appropriate personal protective equipment as outlined in Section 8 of the Safety Data Sheet.[3] Avoid generating dusty conditions.[3]

- Containment: Cover drains to prevent entry into the sewer system.

- Cleanup: Carefully sweep or vacuum up the material and place it into a suitable, closed container for disposal.[3]
- Ventilation: Ensure the area is well-ventilated after cleanup.[3]

Disposal:

Dispose of **2-Nitroaniline-4-sulfonic acid** and any contaminated materials in accordance with all applicable federal, state, and local regulations.[3] Do not allow the product to enter drains. Contact a licensed professional waste disposal service to dispose of this material.[8]

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